

Application Notes and Protocols for Heavy Metal Extraction using Trihexyltetradecylphosphonium Chloride

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Compound of Interest

Compound Name: *Trihexyltetradecylphosphonium chloride*

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This document provides detailed application notes and experimental protocols for the extraction of heavy metals from aqueous solutions using the ionic liquid **trihexyltetradecylphosphonium chloride**, commercially known as Cyphos IL 101.

Introduction

Trihexyltetradecylphosphonium chloride ([THTDP][Cl]) is a phosphonium-based ionic liquid that has demonstrated significant potential as an extractant for various heavy metals from aqueous solutions.^{[1][2][3]} Its application in liquid-liquid extraction processes offers an alternative to conventional organic solvents, which are often volatile, flammable, and toxic.^{[4][5][6]} The primary mechanism for heavy metal extraction using [THTDP][Cl] is through anion exchange, where an anionic metal complex in the aqueous phase is exchanged for the chloride ion of the ionic liquid.^{[4][7][8][9]}

Applications

The primary application of **trihexyltetradecylphosphonium chloride** in this context is the removal and recovery of heavy metals from industrial wastewater and process streams. It has been effectively used for the extraction of several heavy metals, including but not limited to:

- Lead (Pb)[4][7][8][10]
- Cadmium (Cd)[11][12]
- Cobalt (Co)[1][13]
- Nickel (Ni)[1]
- Zinc (Zn)[14]

Data Presentation

The efficiency of heavy metal extraction using **trihexyltetradecylphosphonium chloride** is influenced by several factors, including the concentration of the acid in the aqueous phase, the type of diluent used for the ionic liquid, and the extraction time.

Table 1: Extraction Efficiency of Lead (Pb) under Various Conditions

Metal Ion	Initial Concentration	[THTDP] [Cl] Concentration	Diluent	Aqueous Phase	Extraction Time (min)	Extraction Efficiency (%)	Reference
Pb(II)	100 ppm	5% (v/v)	Toluene	1 M HCl	5	~80	[4]
Pb(II)	100 ppm	5% (v/v)	Toluene	3 M HCl	5-25	~80	
Pb(II)	100 ppm	5% (v/v)	Corn Oil	1 M HCl	5-10	44-56	[4]
Pb(II)	100 ppm	5% (v/v)	Corn Oil	3 M HCl	5-10	44-56	

Note: The extraction efficiency was found to decrease with an increase in HCl concentration from 1 M to 3 M due to competition from excess chloride ions.[4][7] Toluene as a diluent showed higher extraction efficiency compared to corn oil, which is attributed to the lower viscosity of toluene.[4][7]

Table 2: Extraction of Other Heavy Metals

Metal Ion	Extractant System	Key Findings	Reference
Cd(II)	0.04 M [THTDP][Cl] in kerosene	99% extraction	[11]
Co(II) & Ni(II)	[THTDP][Decanoate]	Separation is dependent on chloride ion concentration, with different speciation of metal ions affecting extraction.	[1]
Fe(III) from Nd(III)	Undiluted [THTDP][Cl]	Highly efficient separation with over 99.98% iron extraction.	[13]
Sm(III) from Co(II)	Undiluted [THTDP][Cl]	Effective separation achieved.	[13]

Experimental Protocols

This section outlines a general protocol for the liquid-liquid extraction of lead from an acidic aqueous solution using **trihexyltetradecylphosphonium chloride**.

Materials and Reagents

- **Trihexyltetradecylphosphonium chloride** ([THTDP][Cl], Cyphos IL 101)
- Toluene (or other suitable diluent)
- Lead nitrate ($\text{Pb}(\text{NO}_3)_2$) or other soluble lead salt
- Hydrochloric acid (HCl), concentrated
- Deionized water
- Separatory funnels

- Mechanical shaker or vortex mixer
- Centrifuge (optional, for enhancing phase separation)
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS) for metal concentration analysis

Preparation of Solutions

- Aqueous Phase (Lead Solution):
 - Prepare a stock solution of 1000 ppm Pb(II) by dissolving the appropriate amount of lead nitrate in deionized water.
 - Prepare the working aqueous phase by diluting the stock solution to the desired concentration (e.g., 100 ppm) and acidifying with HCl to the desired concentration (e.g., 1 M).
- Organic Phase (Extractant Solution):
 - Prepare a 5% (v/v) solution of [THTDP][Cl] in toluene. For example, to prepare 100 mL of the solution, mix 5 mL of [THTDP][Cl] with 95 mL of toluene.

Extraction Procedure

- Place equal volumes (e.g., 20 mL) of the aqueous lead solution and the organic extractant solution into a separatory funnel.
- Shake the mixture vigorously for a predetermined time (e.g., 5-10 minutes) to ensure thorough mixing and facilitate mass transfer between the two phases.^{[4][7]} Equilibrium is typically reached within this timeframe.^{[4][7]}
- Allow the phases to separate. If the emulsion is stable, centrifugation can be used to aid in phase separation.
- Carefully separate the aqueous phase (the lower layer) from the organic phase.
- Analyze the concentration of lead remaining in the aqueous phase using ICP-OES or AAS.

- The extraction efficiency (E%) can be calculated using the following formula: $E\% = [(C_0 - C_e) / C_0] * 100$ where C_0 is the initial concentration of lead in the aqueous phase and C_e is the equilibrium concentration of lead in the aqueous phase after extraction.

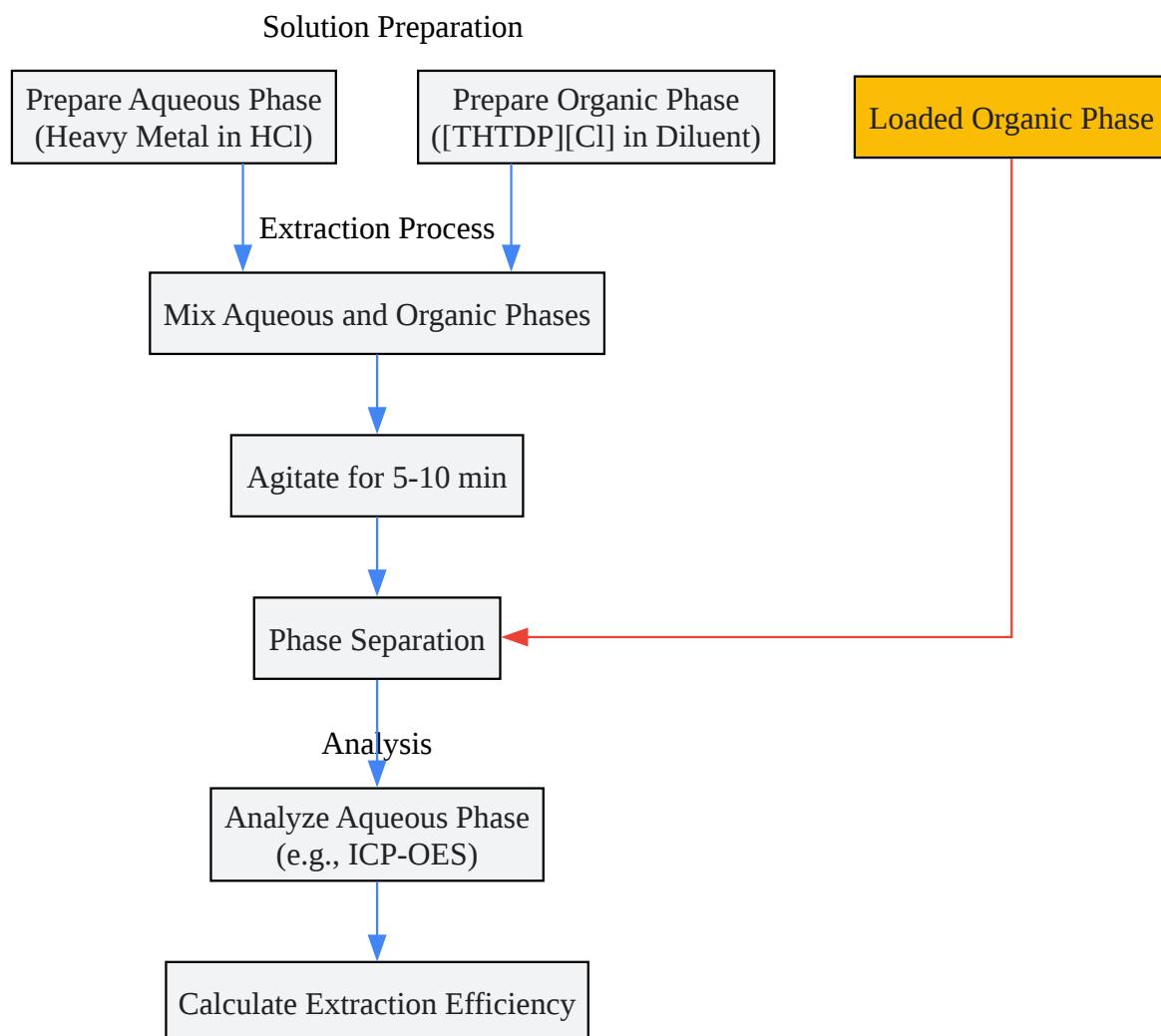
Stripping (Back-Extraction) Procedure

To recover the extracted metal and regenerate the ionic liquid, a stripping step can be performed.

- Take the metal-loaded organic phase from the extraction step.
- Contact it with a suitable stripping agent. For lead, a dilute solution of a complexing agent like EDTA or a different acid solution (e.g., nitric acid) can be tested.[\[13\]](#)
- Follow a similar liquid-liquid contact procedure as in the extraction step.
- Analyze the metal concentration in the stripping solution to determine the recovery efficiency.

Visualizations

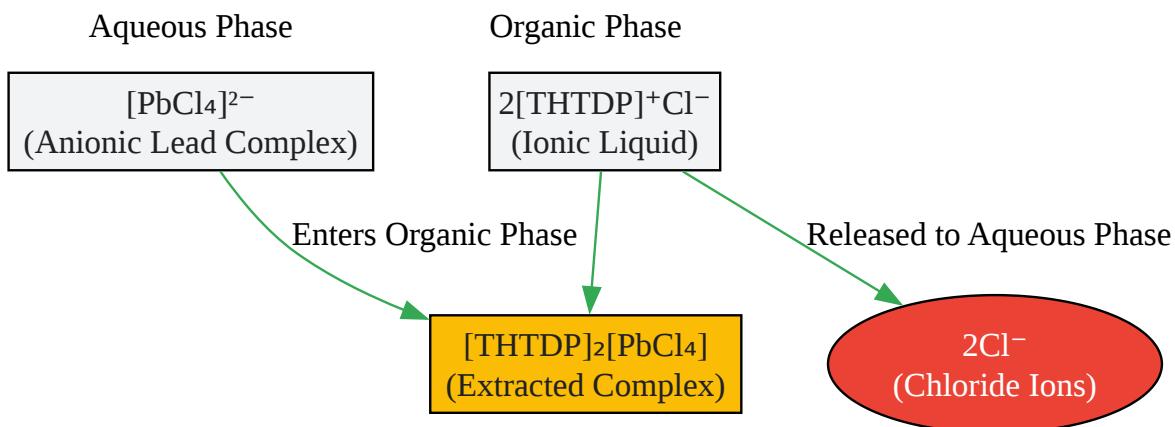
Diagram 1: Experimental Workflow for Heavy Metal Extraction



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Caption: Workflow for heavy metal extraction using [THTDP][Cl].

Diagram 2: Anion Exchange Mechanism for Lead Extraction



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